

An In-depth Technical Guide to 5-Aminoindole: Safety and Handling Precautions

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Compound of Interest

Compound Name: 5-Aminoindole

Cat. No.: B014826

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Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety and handling information for **5-Aminoindole** (CAS: 5192-03-0), a chemical compound utilized in various research and development applications, including the preparation of Smac mimetics, cytotoxic agents, and inhibitors of receptor tyrosine kinases.^[1] Adherence to stringent safety protocols is essential when working with this compound due to its potential health hazards.

Hazard Identification and Classification

5-Aminoindole is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for **5-Aminoindole** and its hydrochloride salt.

Table 1: GHS Hazard Classification for **5-Aminoindole**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][3][4][5][6]
Acute Toxicity, Dermal	Category 3 / Category 4	H311: Toxic in contact with skin[1][4][5] / H312: Harmful in contact with skin[2][6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][7]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][3][4][5][7]
Carcinogenicity	Category 2	H351: Suspected of causing cancer[2][6]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[3][7]
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life[1][4][5]

Note: Classifications can vary slightly between suppliers and whether the compound is in its base or hydrochloride salt form.

The signal word for **5-Aminoindole** is typically "Warning" or "Danger".[1][2][5][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Aminoindole** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **5-Aminoindole**

Property	Value
Molecular Formula	C ₈ H ₈ N ₂ [1][3][5]
Molecular Weight	132.16 g/mol [3][5]
Appearance	Crystals or powder, white to gray to brown[1]
Melting Point	131-133 °C (decomposes)[1][5]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place
Solubility	Soluble in Methanol
InChI Key	ZCBIFHNDZBSCEP-UHFFFAOYSA-N[1][5]
CAS Number	5192-03-0[1][3][5][7]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure risk. The following workflows outline the necessary precautions.

General Handling Workflow

All work with **5-Aminoindole** should be performed in a designated area, preferably within a chemical fume hood, to ensure adequate ventilation and containment.

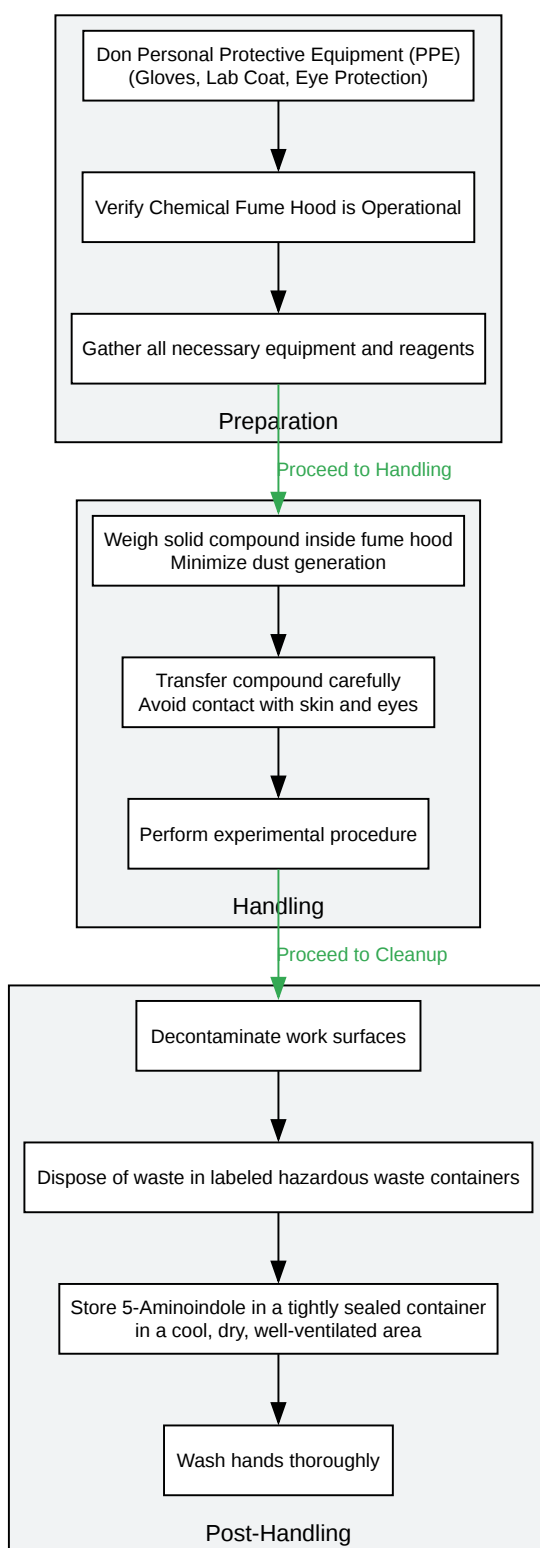


Diagram 1: General Handling Workflow for 5-Aminoindole

[Click to download full resolution via product page](#)Caption: Workflow for the safe laboratory handling of **5-Aminoindole**.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)[\[9\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[2\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[2\]](#)[\[7\]](#)

Conditions for Safe Storage:

- Store in a cool, dry, well-ventilated place.[\[2\]](#)[\[7\]](#)[\[9\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Store away from incompatible substances such as strong oxidizing agents.[\[9\]](#)
- The compound is noted to be air and light sensitive, so protection from both is recommended.[\[4\]](#)[\[8\]](#)

Exposure Controls and Personal Protection

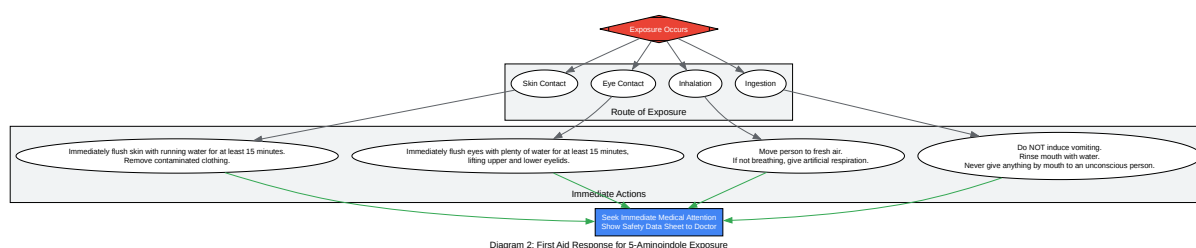
Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Engineering Controls	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. Eyewash stations and safety showers must be readily accessible. [2] [9] [10]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to standards like OSHA 29 CFR 1910.133 or European Standard EN166. [7] [8] [9] [10]
Skin Protection	Wear impervious clothing and chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use and removed using the proper technique. [7] [8] [9] [10]
Respiratory Protection	If ventilation is inadequate or dust is generated, use a NIOSH-approved N95 (or better) particulate respirator. [1] [8] [10]

First Aid Measures

In the event of exposure, immediate action is crucial. The following procedures should be followed.



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Caption: Decision-making workflow for first aid after exposure.

- General Advice: Immediately remove any clothing contaminated by the product. Consult a physician and show them the Safety Data Sheet (SDS).[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Obtain medical aid immediately.[2][8][9]
- Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing and shoes.[2][8][9] Wash clothing before reuse.[2][8]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][8][9] Obtain medical aid immediately.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.[2][8] Never give anything by mouth to an unconscious person.[2] Obtain medical aid immediately.[2]

Accidental Release and Firefighting Measures

Accidental Release

In case of a spill, a systematic approach is necessary to ensure safety and prevent environmental contamination.

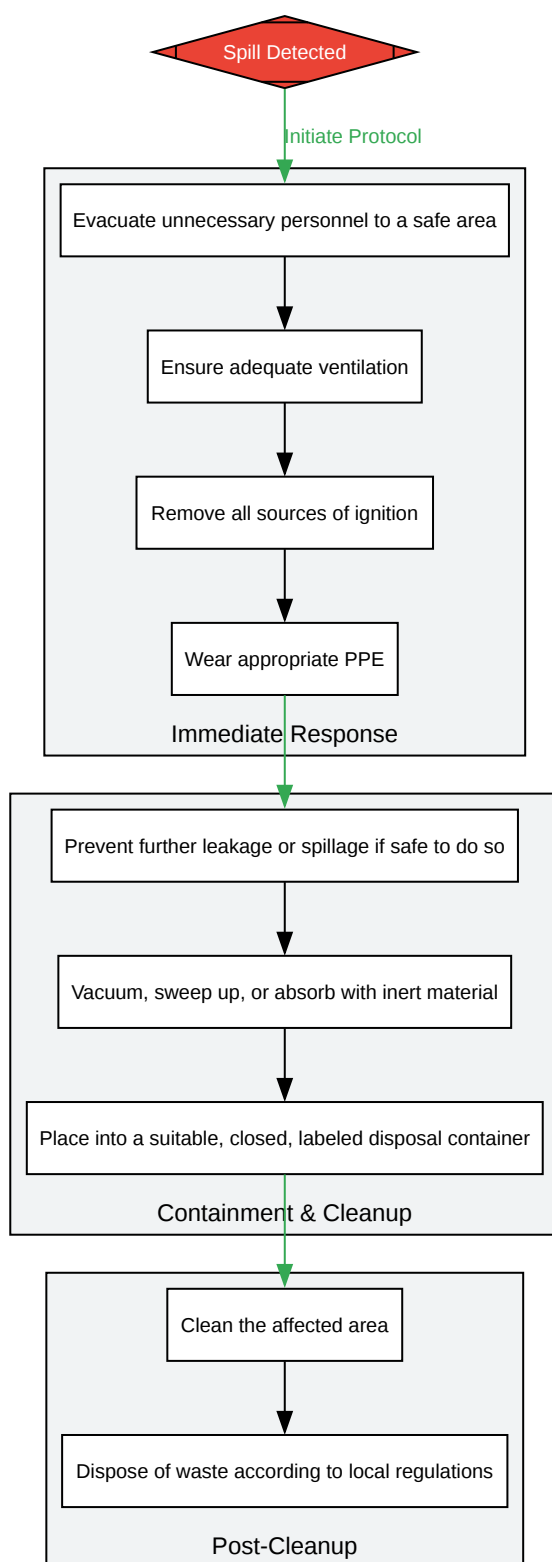


Diagram 3: Accidental Spill Response Protocol

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Caption: Step-by-step procedure for managing an accidental spill.

- **Personal Precautions:** Wear appropriate protective equipment and keep unprotected personnel away. Ensure adequate ventilation and remove all sources of ignition.[\[2\]](#)[\[7\]](#)[\[9\]](#)
Avoid dust formation.[\[7\]](#)[\[9\]](#)
- **Environmental Precautions:** Prevent the product from entering drains, other waterways, or soil.[\[2\]](#)
- **Methods for Cleaning Up:** Carefully sweep up, vacuum, or absorb with inert material and place it into a suitable, closed container for disposal.[\[2\]](#)[\[7\]](#)[\[9\]](#)

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)[\[11\]](#)
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[2\]](#)[\[9\]](#) Hazardous combustion products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[\[2\]](#)[\[9\]](#)
- **Advice for Firefighters:** As in any fire, wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[9\]](#)

Toxicological and Ecological Information

- **Toxicological Information:** Acute toxicity data is limited, with most sources stating that the toxicological properties have not been fully investigated.[\[8\]](#) It is known to be harmful if swallowed, inhaled, or in contact with skin.[\[2\]](#) Eye and skin contact may cause irritation, characterized by redness, watering, itching, or scaling.[\[2\]](#) It is also suspected of causing cancer.[\[2\]](#)
- **Ecological Information:** Data on ecotoxicity is largely unavailable.[\[2\]](#) However, some classifications indicate it is very toxic to aquatic life.[\[4\]](#) It should not be released into the environment, and spills should be prevented from entering drains or waterways.[\[2\]](#)[\[9\]](#)

Disposal Considerations

All waste containing **5-Aminoindole** must be treated as hazardous waste. Dispose of contents and containers in accordance with local, regional, and national regulations.[\[2\]](#)[\[10\]](#) Do not empty

into drains.[9]

This guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by your supplier for the most detailed and up-to-date information before handling **5-Aminoindole**.

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